

# physical properties of 3-Bromobutan-2-ol (boiling point, density)

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## Compound of Interest

Compound Name: 3-Bromobutan-2-ol

Cat. No.: B1626315

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## Technical Guide: Physical Properties of 3-Bromobutan-2-ol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the key physical properties of **3-Bromobutan-2-ol**, specifically its boiling point and density. The information contained herein is intended to support research and development activities where this compound is utilized.

### Core Physical Properties

**3-Bromobutan-2-ol** is a secondary alcohol and a brominated organic compound with the chemical formula  $C_4H_9BrO$ . Understanding its physical properties is crucial for its application in chemical synthesis and drug development.

### Quantitative Data Summary

The table below summarizes the key physical properties of **3-Bromobutan-2-ol**.

Physical Property	Value	Units	Notes
Boiling Point	63[1]	°C	At a pressure of 16 Torr.
Density	1.5016[1]	g/cm <sup>3</sup>	Not specified at a particular temperature.
Molecular Weight	153.02	g/mol	

## Experimental Protocols

The following sections detail standardized laboratory procedures for the experimental determination of the boiling point and density of a liquid compound such as **3-Bromobutan-2-ol**.

### Determination of Boiling Point (Micro Method)

This method is suitable for small sample volumes.

Principle: The boiling point is the temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure. At this temperature, a rapid and continuous stream of bubbles will emerge from a capillary tube immersed in the heated liquid.

Apparatus:

- Thiele tube or a similar heating bath (e.g., oil bath)
- Thermometer
- Capillary tube (sealed at one end)
- Small test tube
- Bunsen burner or other heat source

Procedure:

- A small amount of the liquid sample (a few milliliters) is placed into the small test tube.
- A capillary tube, sealed at one end, is placed into the test tube with the open end downwards.
- The test tube is attached to a thermometer, ensuring the bulb of the thermometer is level with the sample.
- The assembly is clamped within a Thiele tube or suspended in a heating bath.
- The heating bath is gently heated.
- As the temperature rises, a stream of air bubbles will be observed escaping from the capillary tube.
- The heat is carefully adjusted until a rapid and continuous stream of bubbles emerges from the capillary tube.
- The heat source is then removed, and the apparatus is allowed to cool slowly.
- The boiling point is the temperature at which the liquid just begins to enter the capillary tube.

## Determination of Density (Volumetric Method)

Principle: Density is defined as the mass of a substance per unit volume. This method involves accurately measuring the mass and volume of a sample of the liquid.

Apparatus:

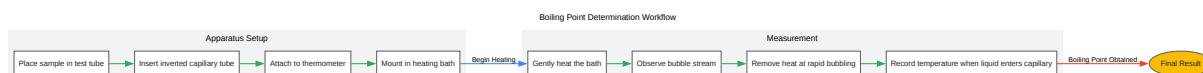
- Analytical balance
- Volumetric flask or a precise graduated cylinder
- Pipette (for accurate volume transfer)
- Beaker

Procedure:

- The mass of a clean, dry volumetric flask (or graduated cylinder) is accurately measured using an analytical balance.
- A known volume of the liquid is carefully transferred into the tared volumetric flask using a pipette.
- The volumetric flask containing the liquid is then weighed to determine the combined mass.
- The mass of the liquid is calculated by subtracting the mass of the empty flask from the combined mass.
- The density is calculated by dividing the mass of the liquid by its volume.

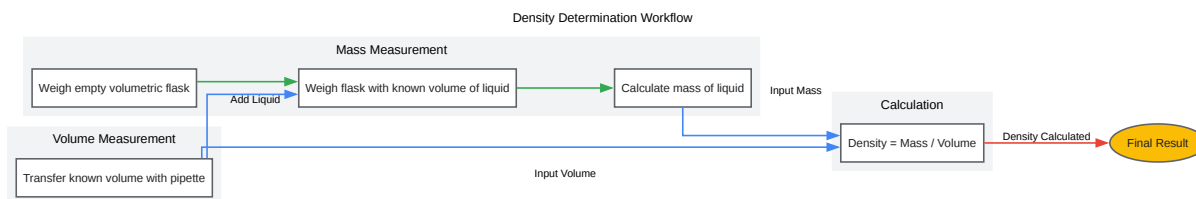
## Visualized Experimental Workflows

The following diagrams, generated using Graphviz (DOT language), illustrate the logical flow of the experimental protocols described above.



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Caption: Workflow for Boiling Point Determination.



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Caption: Workflow for Density Determination.

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## References

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